

Application Notes: Microinjection of Procion Yellow H-E 4R for Neuronal Tracing

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Procion Yellow H-E 4R

CAS No.: 68133-40-4

Cat. No.: B14479417

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Procion Yellow H-E 4R is a reactive fluorescent dye that can be utilized as an intracellular tracer to delineate neuronal morphology.^{[1][2][3]} Its ability to form covalent bonds with intracellular macromolecules ensures its retention within the injected cell, making it a valuable tool for studying neuronal architecture, connectivity, and cell lineage.^[4] When introduced into a neuron via microinjection, **Procion Yellow H-E 4R** diffuses throughout the cytoplasm, filling the soma, dendrites, and axons, allowing for detailed visualization of the neuron's structure. This application note provides a comprehensive protocol for the microinjection of **Procion Yellow H-E 4R** into neurons for subsequent fluorescent imaging.

Quantitative Data Summary

For successful microinjection and subsequent visualization of neurons, careful attention to the following parameters is critical. The table below provides a summary of the key quantitative data for the **Procion Yellow H-E 4R** microinjection protocol.

Parameter	Value	Notes
Dye Concentration	2-5% (w/v) in sterile filtered water or internal solution	Higher concentrations may increase fluorescence intensity but also risk precipitation or cellular toxicity.
Injection Volume	0.1-1 nL per cell	The volume should be minimized to avoid physical damage to the cell. Adjust based on cell size.
Micropipette Tip Diameter	0.5-1.0 μm	A smaller tip diameter minimizes cell damage upon impalement.
Injection Pressure/Current	Variable	For pressure injection, use brief, low-pressure pulses. For iontophoresis, use negative current pulses (e.g., -1 to -5 nA for 100-500 ms).[5]
Fixative	4% Paraformaldehyde (PFA) in Phosphate Buffered Saline (PBS)	PFA effectively crosslinks the dye within the cell.
Fixation Time	2-4 hours at room temperature or overnight at 4°C	Adequate fixation is crucial for long-term preservation of the fluorescence and tissue morphology.
Excitation Wavelength (max)	~470 nm	
Emission Wavelength (max)	~580 nm	

Experimental Protocol

This protocol details the steps for preparing **Procion Yellow H-E 4R** solution, performing microinjection into a target neuron, and subsequent fixation and visualization of the labeled cell.

Materials and Reagents

- **Procion Yellow H-E 4R** dye powder
- Sterile, deionized water or desired intracellular recording solution
- Phosphate Buffered Saline (PBS), pH 7.4
- 4% Paraformaldehyde (PFA) in PBS
- Micropipettes (borosilicate glass capillaries)
- Micropipette puller
- Microinjector (pico-injector or iontophoresis setup)
- Micromanipulator
- Fluorescence microscope with appropriate filter sets (e.g., for FITC or TRITC)

Dye Solution Preparation

- Prepare a 2-5% (w/v) stock solution of **Procion Yellow H-E 4R** by dissolving the dye powder in sterile, deionized water or the desired intracellular recording solution.
- Vortex the solution thoroughly to ensure the dye is completely dissolved.
- Centrifuge the solution at high speed (e.g., 14,000 rpm) for 10-15 minutes to pellet any undissolved particles.
- Carefully aspirate the supernatant into a fresh, sterile microcentrifuge tube. This filtered solution is ready for back-filling micropipettes.

Microinjection Procedure

- Pull micropipettes from borosilicate glass capillaries using a micropipette puller to achieve a tip diameter of 0.5-1.0 μm .

- Back-fill the micropipette with the prepared **Procion Yellow H-E 4R** solution using a microloader pipette tip.
- Mount the filled micropipette onto the microinjector holder connected to the micromanipulator.
- Under microscopic guidance, carefully approach the target cell with the micropipette.
- Gently impale the cell membrane with the micropipette tip. A successful impalement is often indicated by a sudden drop in membrane potential if recording electrophysiologically.
- Inject the dye into the cell using either pressure injection or iontophoresis.
 - Pressure Injection: Apply brief, low-pressure pulses to eject a small volume of the dye solution into the cell.
 - Iontophoresis: Apply negative current pulses to electrophoretically expel the negatively charged dye molecules into the cytoplasm.[\[5\]](#)
- Monitor the filling of the cell under fluorescence optics. The dye should diffuse throughout the soma and into the dendritic and axonal processes.
- Once the cell is adequately filled, carefully retract the micropipette.

Fixation

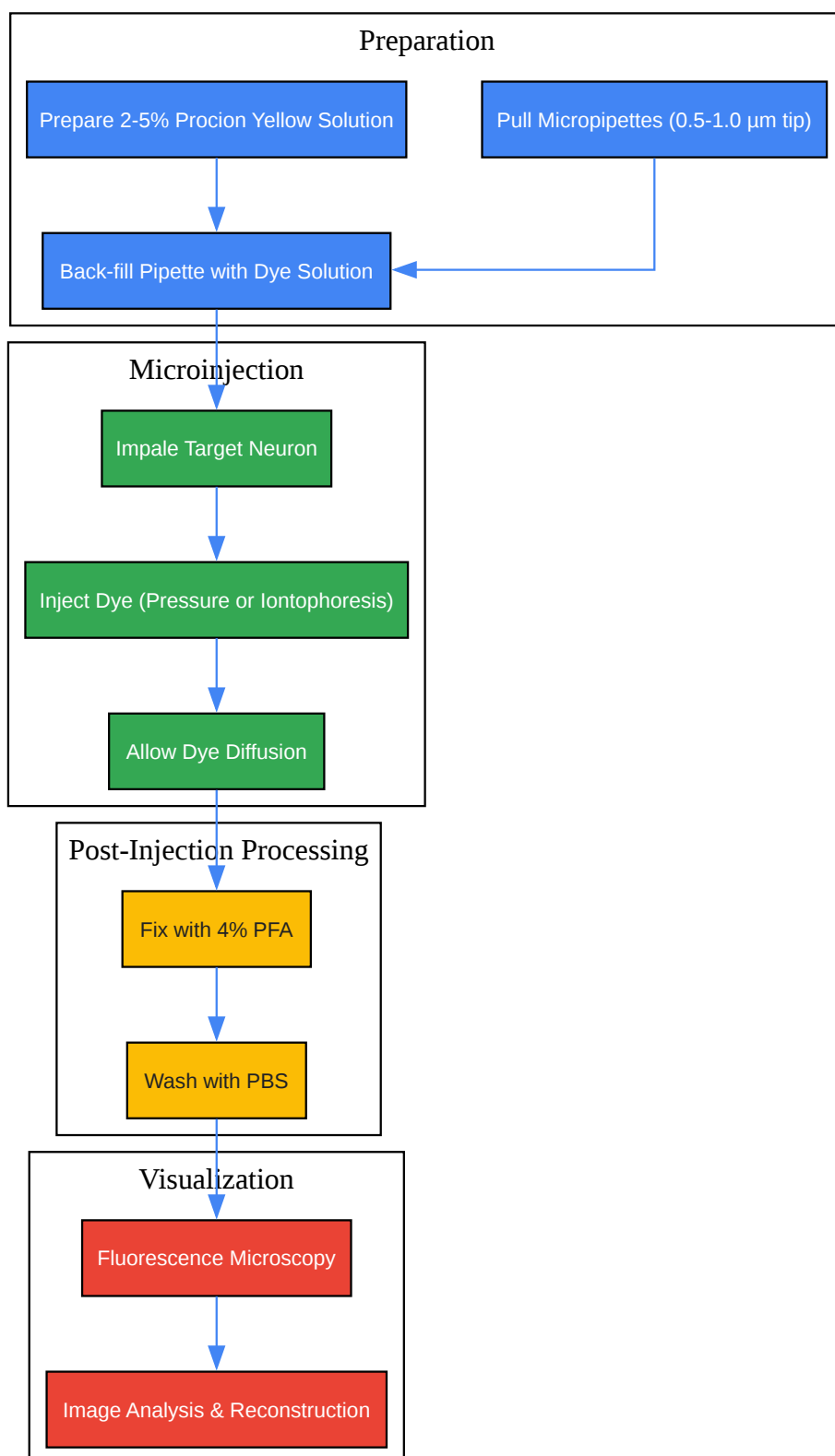
- After microinjection, allow the dye to diffuse throughout the neuron for a period of 30 minutes to several hours.
- Carefully transfer the tissue or cells into a 4% PFA solution in PBS.
- Fix the tissue for 2-4 hours at room temperature or overnight at 4°C.
- After fixation, wash the tissue several times with PBS to remove excess fixative.

Visualization

- Mount the fixed and washed tissue on a microscope slide.

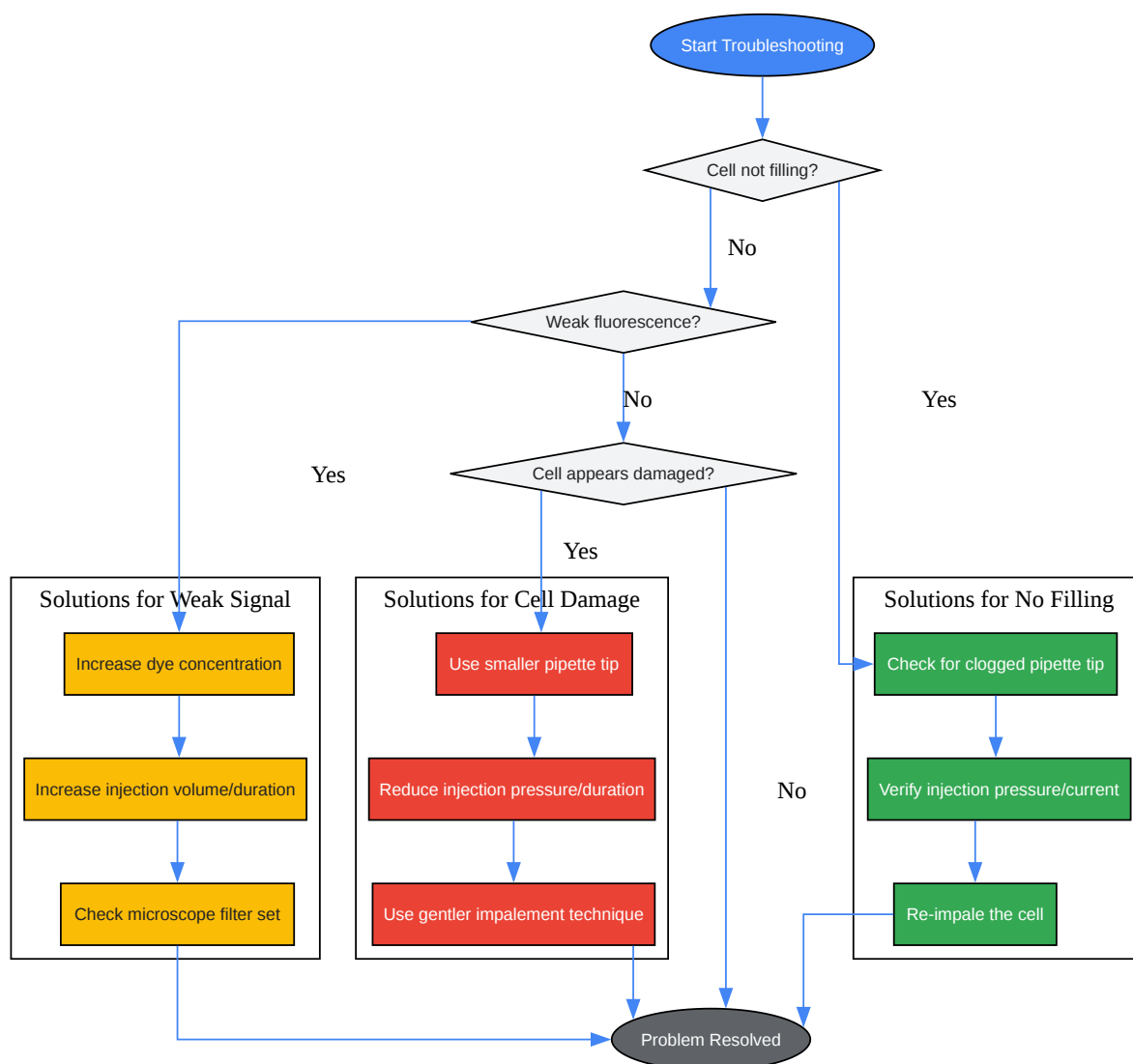
- Image the Procion Yellow-filled neurons using a fluorescence microscope equipped with a suitable filter set (e.g., excitation filter ~450-490 nm, emission filter ~560-600 nm).
- Acquire images using a sensitive camera. Z-stack imaging and subsequent 3D reconstruction can be performed to visualize the complete morphology of the neuron.

Visualizations



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Caption: Experimental workflow for **Procion Yellow H-E 4R** microinjection.



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